

Essential Safety and Disposal Procedures for GW542573X

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Compound of Interest

Compound Name: **GW542573X**

Cat. No.: **B1672468**

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This document provides critical safety and logistical information for the proper handling and disposal of **GW542573X**, a selective KCa2.1 (SK) channel activator. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these guidelines to minimize risks associated with this compound.

Chemical and Physical Properties

A summary of the key quantitative data for **GW542573X** is presented below. This information is crucial for the safe handling and storage of the compound.

Property	Value
Molecular Formula	C ₁₉ H ₂₈ N ₂ O ₅
Molecular Weight	364.4 g/mol [1]
Purity	≥99% (HPLC) [2]
Form	Solid [1]
Solubility	Soluble in Ethanol to 100 mM, Soluble in DMSO to 100 mM [1]
Storage Temperature	+4°C [1]
CAS Number	660846-41-3 [1]

Detailed Disposal Protocol for **GW542573X**

The disposal of **GW542573X** must be conducted in a manner that ensures safety and environmental protection. While this compound is not explicitly classified as hazardous in the provided information, it is prudent to handle it as a chemical waste with unknown toxicity. The following step-by-step protocol is based on general best practices for laboratory chemical waste disposal. Always consult the official Safety Data Sheet (SDS) for **GW542573X** and local environmental regulations for specific disposal requirements.

Step 1: Personal Protective Equipment (PPE)

Before handling **GW542573X** for disposal, ensure you are wearing the appropriate PPE:

- Safety goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 2: Waste Identification and Segregation

- Hazard Assessment: Although not specified as hazardous, treat **GW542573X** as a potentially hazardous chemical. Do not dispose of it down the drain or in regular trash.
- Segregation: Keep **GW542573X** waste separate from other chemical waste streams to avoid unintended reactions. It should be segregated as a non-halogenated organic waste.

Step 3: Preparing the Waste Container

- Container Selection: Use a clearly labeled, leak-proof, and chemically compatible container. A high-density polyethylene (HDPE) or glass container with a secure screw cap is recommended.
- Labeling: The container must be clearly labeled as "Hazardous Waste" or "Chemical Waste." The label should include:
 - The full chemical name: "**GW542573X**"

- The concentration and quantity of the waste.
- The date when the first waste was added to the container.
- The name of the principal investigator and the laboratory location.
- Appropriate hazard pictograms if identified in the SDS.

Step 4: Waste Collection

- Solid Waste: Collect any solid **GW542573X**, contaminated labware (e.g., weighing boats, pipette tips), and contaminated PPE in the designated solid chemical waste container.
- Liquid Waste: If **GW542573X** is in a solvent (e.g., ethanol or DMSO), collect it in a designated liquid chemical waste container. Ensure the solvent is compatible with the container material. Do not overfill the container; leave at least 10% headspace to allow for expansion.

Step 5: Storage of Chemical Waste

- Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.
- The storage area should be away from general lab traffic and have secondary containment to capture any potential leaks.

Step 6: Final Disposal

- Contact Environmental Health and Safety (EHS): Once the waste container is full or has been in storage for the maximum allowed time (as per your institution's policy), contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.
- Documentation: Complete any required waste disposal forms provided by your EHS department.

GW542573X Disposal Workflow

The following diagram illustrates the step-by-step process for the proper disposal of **GW542573X**.



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References

- 1. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 2. Central Washington University | Hazardous Waste Disposal Procedures [cwu.edu]
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